

Precision Identification and Application of Ethyl 3-Hydroxybutyrate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 3-Hydroxybutyrate

CAS No.: 56816-01-4

Cat. No.: B104313

[Get Quote](#)

Part 1: The Chirality Directive in Reagent Selection

In pharmaceutical synthesis, the "Chirality Cliff" represents a critical failure point where the misidentification of a starting material's stereochemistry leads to inactive or toxic downstream products. **Ethyl 3-hydroxybutyrate** (E3HB) is a quintessential chiral building block. It exists as two distinct enantiomers, each serving unique roles in the synthesis of carbapenem antibiotics, pheromones, and statin precursors.

This guide moves beyond simple database lookups. It establishes a rigorous identification protocol to ensure that the CAS number you select aligns perfectly with your target stereochemistry.

Part 2: The CAS Registry Landscape (The "Lookup" Core)

The generic name "**Ethyl 3-hydroxybutyrate**" is insufficient for technical procurement. You must utilize the specific CAS Registry Number (RN) corresponding to the optical rotation required for your synthesis.

Table 1: Stereochemical Identifier Matrix[1]

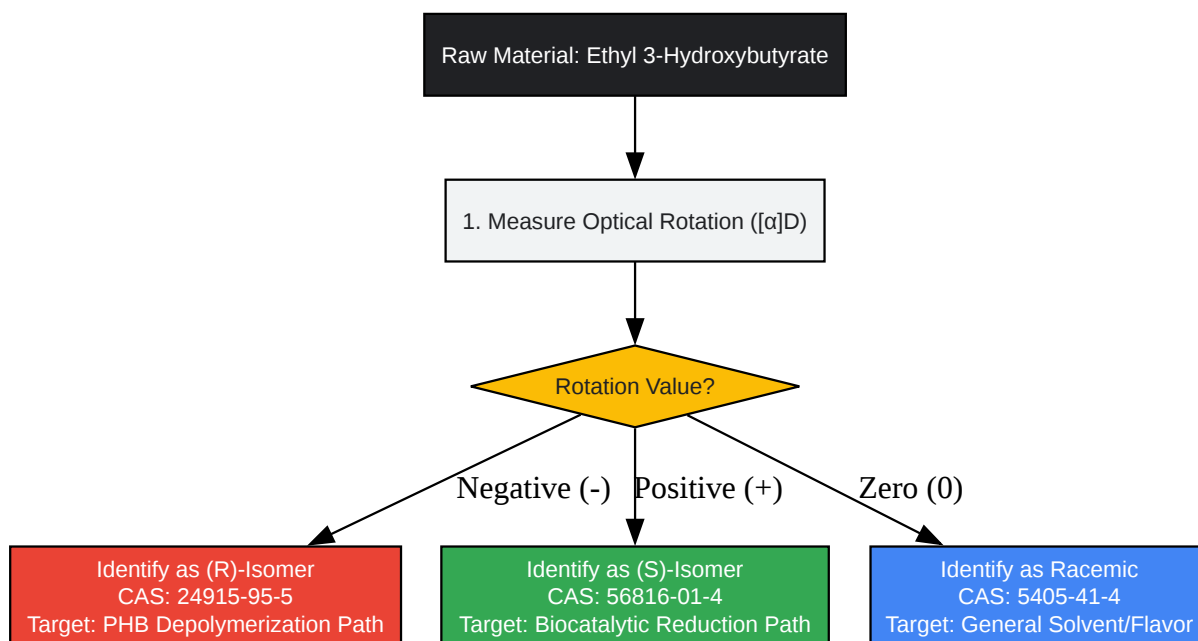
Chemical Identity	Stereochemistry	CAS Registry Number	Optical Rotation	Isomeric SMILES
Ethyl (R)-(-)-3-hydroxybutyrate	(R)-Enantiomer	24915-95-5	(c=1, CHCl)	CCOC(=O)CO
Ethyl (S)-(+)-3-hydroxybutyrate	(S)-Enantiomer	56816-01-4	(c=1, CHCl)	CCOC(=O)CO
Ethyl 3-hydroxybutyrate	Racemic / Unspecified	5405-41-4		CCOC(=O)CC(C)O

“

Critical Note: Do not confuse these with the free acid forms (3-hydroxybutyric acid), which have distinct CAS numbers. Always verify the ester functionality (Ethyl group) in the structure.

Visualization: The Identification Logic Flow

The following diagram illustrates the decision logic required to validate incoming raw materials before they enter the production line.



[Click to download full resolution via product page](#)

Figure 1: Logic flow for the unambiguous identification of **Ethyl 3-hydroxybutyrate** isomers based on polarimetry.

Part 3: Physicochemical Profiling

For process optimization, understanding the physical constraints of the reagent is mandatory. The enantiomers share scalar physical properties (BP, Density) but differ in interaction with chiral environments (enzymes, chiral columns).

Table 2: Critical Physical Constants

Property	Value	Context for Processing
Molecular Weight	132.16 g/mol	Stoichiometric calculations
Boiling Point	170°C (atm) / 75-76°C (12 mmHg)	High BP requires vacuum distillation for purification to prevent thermal degradation. [1]
Density	1.017 g/mL (25°C)	Essential for volumetric dosing in automated reactors. [1]
Solubility	Miscible in EtOH, CHCl ₃ , H ₂ O	Highly versatile solvent compatibility; beware of hydrolysis in basic aqueous media. [1]

Part 4: Synthesis & Production Protocols

The choice of isomer dictates the synthesis method. The (S)-isomer is classically accessed via biocatalysis, while the (R)-isomer is often derived from the depolymerization of bioplastics.

Protocol A: Biocatalytic Synthesis of (S)-(+)-Ethyl 3-hydroxybutyrate (CAS 56816-01-4)

Mechanism: Enantioselective reduction of Ethyl Acetoacetate using *Saccharomyces cerevisiae* (Baker's Yeast).

Reagents:

- Ethyl Acetoacetate (CAS 141-97-9)
- Baker's Yeast (Dry active)
- Sucrose (Energy source for cofactor regeneration)[\[2\]](#)
- Tap water[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step-by-Step Methodology:

- Fermentation Setup: In a 4L reactor, suspend 200g of Baker's yeast and 300g sucrose in 1.6L water. Stir at 30°C for 1 hour to activate enzymes.
- Substrate Addition: Add 20g (0.154 mol) of Ethyl Acetoacetate.
- Reaction Phase: Stir for 24 hours. Add a supplementary feed of 200g sucrose (dissolved in warm water) to regenerate NADH. Add another 20g of substrate.[\[2\]](#)[\[3\]](#)
- Monitoring: Monitor consumption of starting material via GC.
- Extraction: Filter yeast mass through Celite. Saturate filtrate with NaCl and extract with Ethyl Ether (5x 500mL).
- Purification: Dry organic layer over MgSO₄.
Concentrate and perform fractional distillation under reduced pressure (12 mmHg). Collect fraction at 71-73°C.
- Validation: Expected

to

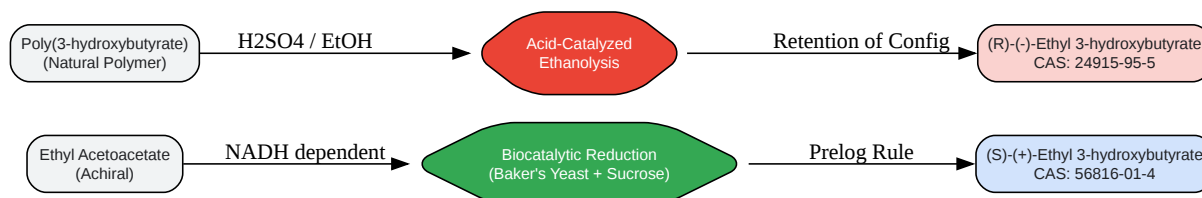
.

Protocol B: Derivation of (R)-(-)-Ethyl 3-hydroxybutyrate (CAS 24915-95-5)

Mechanism: Acid-catalyzed alcoholysis (depolymerization) of Poly(3-hydroxybutyrate) (PHB).

Methodology Summary: PHB is a natural polyester produced by bacteria like *Ralstonia eutropha*. Heating PHB in ethanol with a catalytic amount of sulfuric acid cleaves the polymer chain, retaining the natural (R)-configuration of the monomer units. This method yields high optical purity (>99% ee) compared to direct chemical reduction.

Visualization: Synthesis Pathways



[Click to download full resolution via product page](#)

Figure 2: Divergent synthesis routes for (S) and (R) enantiomers.

Part 5: Analytical Validation (Self-Validating System)

Trust but verify. Relying on the label is insufficient for GMP workflows. You must determine the Enantiomeric Excess (ee).^{[2][4]}

Method: Chiral Gas Chromatography (GC)

To distinguish CAS 24915-95-5 from 56816-01-4, standard GC columns (e.g., DB-5) are useless. You must use a cyclodextrin-based chiral stationary phase.

Instrument Parameters:

- Column: Rt- β DEXsm or equivalent (Beta-cyclodextrin derivatized).
- Dimensions: 30m x 0.25mm ID x 0.25 μm film.
- Carrier Gas: Helium or Hydrogen (40 cm/sec).
- Oven Program:
 - Initial: 70°C (Hold 1 min)
 - Ramp: 2°C/min to 120°C^[5]
 - Hold: 5 min

- Detection: FID at 250°C.

Interpretation:

- The (R)-enantiomer typically elutes before the (S)-enantiomer on β -cyclodextrin phases (verify with standards).
- Calculation:

[1]

Part 6: Applications in Drug Development

- Carbapenem Antibiotics: (R)-3-hydroxybutyric acid derivatives are key intermediates for the side chains of thienamycin-class antibiotics.
- Statins: The chiral hydroxyl group serves as a scaffold for the HMG-CoA reductase inhibitor pharmacophore.
- Pheromones: Used in the synthesis of species-specific insect pheromones for agricultural pest control.

References

- Seebach, D., et al. "Yeast Reduction of Ethyl Acetoacetate: (S)-(+)-Ethyl 3-hydroxybutanoate." [2] Organic Syntheses, Coll. [6] Vol. 7, p. 185 (1990); Vol. 63, p. 1 (1985). [Link][2]
- National Institute of Standards and Technology (NIST). "Ethyl 3-hydroxybutyrate Gas Phase IR Spectrum." [Link]
- Restek Corporation. "Chiral Analysis of Flavor Compounds (Application Note)." [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Showing Compound Ethyl \(±\)-3-hydroxybutyrate \(FDB020141\) - FooDB \[foodb.ca\]](#)
- [2. orgsyn.org \[orgsyn.org\]](#)
- [3. ethz.ch \[ethz.ch\]](#)
- [4. エチル \(R\)-\(-\)-3ヒドロキシブチレート 98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [5. CN109943597B - Method for preparing ethyl s-4-chloro-3-hydroxybutyrate by coupling extraction of enzyme membrane reactor - Google Patents \[patents.google.com\]](#)
- [6. lookchem.com \[lookchem.com\]](#)
- To cite this document: BenchChem. [Precision Identification and Application of Ethyl 3-Hydroxybutyrate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104313/docs#precision-identification-and-application-of-ethyl-3-hydroxybutyrate-a-technical-guide\]](https://www.benchchem.com/product/b104313/docs#precision-identification-and-application-of-ethyl-3-hydroxybutyrate-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check